

Physical and chemical properties of Thiazole-5-carboxylic acid

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Compound of Interest

Compound Name: Thiazole-5-carboxylic acid

Cat. No.: B084310

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An In-depth Technical Guide to Thiazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Thiazole-5-carboxylic acid** (CAS No: 14527-41-4). The information is curated for professionals in research and development, offering detailed data, experimental protocols, and visualizations to support laboratory work and drug discovery initiatives.

Physical Properties

Thiazole-5-carboxylic acid is a pale yellow to brown crystalline solid.^{[1][2]} It is a key heterocyclic compound, recognized for the enhanced reactivity and functionality imparted by its thiazole ring structure.^[2] This makes it a valuable intermediate and building block in the synthesis of pharmaceuticals and agrochemicals, particularly in the development of antimicrobial and anti-inflammatory agents.^[2]

Quantitative Physical Data

The known physical properties of **Thiazole-5-carboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	1,3-thiazole-5-carboxylic acid	[3]
Molecular Formula	C ₄ H ₃ NO ₂ S	[2] [3]
Molecular Weight	129.14 g/mol	[2] [3]
Appearance	Light yellow to Brown powder/crystalline solid	[1] [2]
Melting Point	224 °C (with decomposition)	[1]
Boiling Point	107-108 °C (at 10 Torr)	
Density (Predicted)	1.525 ± 0.06 g/cm ³	
pKa (Predicted)	3.07 ± 0.10	
Storage Conditions	0-8 °C	[2]

Crystal Structure

A crystal structure for **Thiazole-5-carboxylic acid** has been determined and is available in the Crystallography Open Database. The crystal system is orthorhombic with the space group P b c m.[\[3\]](#)

Unit Cell Parameters:

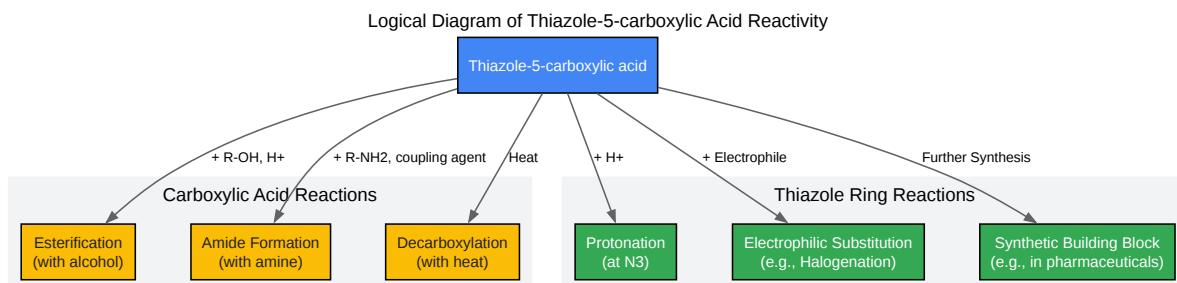
- a = 6.780 Å
- b = 12.082 Å
- c = 6.403 Å
- α = 90°
- β = 90°
- γ = 90°

Chemical Properties and Reactivity

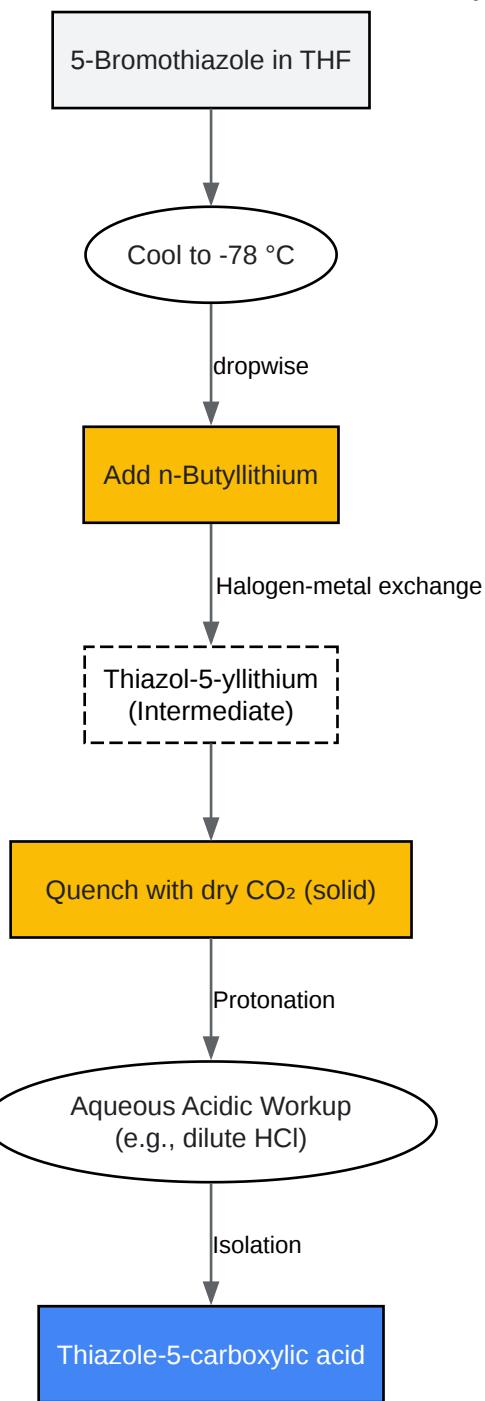
Thiazole-5-carboxylic acid's chemical behavior is dictated by its two primary functional groups: the aromatic thiazole ring and the carboxylic acid moiety. The thiazole ring is electron-rich and susceptible to electrophilic substitution, while also possessing a nitrogen atom that can be protonated or alkylated.^[4] The carboxylic acid group can undergo typical reactions such as esterification, amide formation, and decarboxylation.

Reactivity Profile

The compound is a versatile building block in medicinal chemistry and materials science.^{[2][5]} The electron-deficiency of the C2 position and the relative electron-richness of the C5 position influence its reactivity in substitution reactions.^[4]



Synthesis Workflow for Thiazole-5-carboxylic Acid

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